

Application Notes and Protocols for Catalytic Testing of Ce-UiO-66

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Compound of Interest

Compound Name: CE-Uio-66

Cat. No.: B15880174

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These application notes provide a comprehensive guide to the experimental setup for evaluating the catalytic performance of Cerium-based UiO-66 (**Ce-UiO-66**), a promising metal-organic framework (MOF) catalyst. The protocols outlined below cover the synthesis, characterization, and catalytic testing of **Ce-UiO-66**, with a focus on aerobic alcohol oxidation as a model reaction.

Synthesis of Ce-UiO-66

Several methods have been reported for the synthesis of **Ce-UiO-66**, each offering distinct advantages in terms of reaction time, particle size, and scalability. Below are detailed protocols for the most common synthesis routes.

Solvothermal Synthesis Protocol

This is the most widely reported method for producing crystalline **Ce-UiO-66**.

Materials:

- Cerium(IV) ammonium nitrate ((NH₄)₂Ce(NO₃)₆)
- Terephthalic acid (H₂BDC)
- N,N-Dimethylformamide (DMF)
- Teflon-lined autoclave

Procedure:

- In a typical synthesis, dissolve cerium(IV) ammonium nitrate and terephthalic acid in DMF in a molar ratio of 1:1.[\[1\]](#)
- For example, dissolve 0.548 g of (NH₄)₂Ce(NO₃)₆ and 0.166 g of H₂BDC in 60 mL of DMF.
- Seal the mixture in a Teflon-lined autoclave and heat it in an oven at a specific temperature for a set duration. Common conditions are 120°C for 24 hours.[\[1\]](#)
- After cooling to room temperature, collect the resulting white precipitate by centrifugation or filtration.
- Wash the product sequentially with fresh DMF and then with a low-boiling-point solvent like ethanol or chloroform to remove unreacted precursors and residual DMF.
- Dry the final product under vacuum at an elevated temperature (e.g., 150°C) overnight to obtain the activated **Ce-UiO-66**.

Rapid Precipitation Synthesis Protocol

This method allows for the rapid, room-temperature synthesis of **Ce-UiO-66** nanoparticles.

Materials:

- Cerium(IV) ammonium nitrate ((NH₄)₂Ce(NO₃)₆)
- Terephthalic acid (H₂BDC)
- N,N-Dimethylformamide (DMF)

- Water
- Acetic acid
- Potassium hydroxide (KOH) or Triethylamine (Et₃N)

Procedure:

- Prepare three separate solutions:
 - Solution 1: Dissolve (NH₄)₂Ce(NO₃)₆ in water (e.g., 0.15 g in 1.5 mL).[\[2\]](#)
 - Solution 2: Dissolve H₂BDC in DMF (e.g., 0.15 g in 15 mL), using sonication to aid dissolution.[\[2\]](#)
 - Solution 3: Prepare an aqueous solution containing a modulator and a base. For example, for **Ce-UiO-66-H**, mix 1 mL of acetic acid and 9 drops of Et₃N in 5 mL of water at 53°C.[\[2\]](#)
- Combine the three solutions, which should result in the instantaneous precipitation of **Ce-UiO-66** nanoparticles.
- Collect the precipitate by centrifugation.
- Wash the product with DMF and then with a solvent like ethanol.
- Dry the product under vacuum.

Solvent-Free Synthesis Protocol

This environmentally friendly method involves the mechanical grinding of the precursors.

Materials:

- Cerium(IV) ammonium nitrate ((NH₄)₂Ce(NO₃)₆)
- Terephthalic acid (H₂BDC)
- Acetic acid (modulator)

- Mortar and pestle
- Autoclave or oven

Procedure:

- Combine solid $(\text{NH}_4)_2\text{Ce}(\text{NO}_3)_6$ and H_2BDC in a mortar.
- Add a small amount of acetic acid as a modulator.
- Grind the mixture thoroughly with a pestle until a homogeneous paste is formed.[\[3\]](#)
- Transfer the paste to a vial and heat it in an autoclave or oven at a temperature of around 100-120°C for 24 hours.[\[3\]](#)
- After cooling, wash the resulting solid with a suitable solvent to remove any unreacted starting materials.
- Dry the final product under vacuum.

Characterization of Ce-UiO-66

Thorough characterization is essential to confirm the synthesis of the desired material and to understand its physical and chemical properties.

Powder X-ray Diffraction (PXRD)

Purpose: To confirm the crystalline structure and phase purity of the synthesized **Ce-UiO-66**.

Protocol:

- Ensure the sample is well-dried and finely ground to a powder.
- Mount the powder on a sample holder.
- Collect the PXRD pattern typically using Cu $K\alpha$ radiation ($\lambda = 1.54 \text{ \AA}$).
- Scan a 2θ range from 5° to 50° with a step size of 0.02°.

- Compare the obtained diffraction pattern with the simulated pattern for UiO-66 or previously reported data for **Ce-UiO-66**. The characteristic peaks for UiO-66 topology are expected at low 2θ values.

Scanning Electron Microscopy (SEM)

Purpose: To visualize the morphology and particle size of the **Ce-UiO-66** crystals.

Protocol:

- Disperse a small amount of the dry powder in a volatile solvent like ethanol.
- Drop-cast the dispersion onto a clean silicon wafer or an SEM stub with carbon tape.
- Allow the solvent to evaporate completely.
- Sputter-coat the sample with a thin layer of a conductive material (e.g., gold or platinum) to prevent charging under the electron beam.
- Image the sample using a scanning electron microscope at various magnifications.

Nitrogen Adsorption-Desorption Analysis (BET Surface Area)

Purpose: To determine the specific surface area and pore volume of the **Ce-UiO-66**, which are crucial for its catalytic activity.

Protocol:

- Accurately weigh 50-100 mg of the **Ce-UiO-66** sample into a sample tube.
- Activate the sample by heating it under vacuum (degassing) to remove any adsorbed guest molecules from the pores. A typical activation condition is 150-200°C for several hours.
- Perform the nitrogen adsorption-desorption measurement at 77 K (liquid nitrogen temperature).

- Calculate the specific surface area using the Brunauer-Emmett-Teller (BET) method from the adsorption data in the relative pressure (P/P_0) range of 0.05 to 0.3.
- Determine the total pore volume from the amount of nitrogen adsorbed at a relative pressure close to 1.

Thermogravimetric Analysis (TGA)

Purpose: To assess the thermal stability of the **Ce-UiO-66** framework.

Protocol:

- Place a small, accurately weighed amount of the sample (5-10 mg) in a TGA crucible.
- Heat the sample from room temperature to a high temperature (e.g., 800°C) at a constant heating rate (e.g., 10°C/min) under a controlled atmosphere (e.g., air or nitrogen).
- Monitor the weight loss as a function of temperature. The decomposition of the organic linker indicates the thermal stability limit of the MOF.

X-ray Photoelectron Spectroscopy (XPS)

Purpose: To determine the oxidation state of cerium (Ce^{3+} vs. Ce^{4+}) in the framework, which is critical for its redox catalytic properties.

Protocol:

- Mount the powdered sample on a sample holder.
- Place the holder in the ultra-high vacuum chamber of the XPS instrument.
- Irradiate the sample with monochromatic X-rays (e.g., Al $K\alpha$).
- Analyze the kinetic energy of the emitted photoelectrons to determine the elemental composition and chemical states.
- Deconvolute the high-resolution Ce 3d spectrum to quantify the relative amounts of Ce^{3+} and Ce^{4+} .^[4]

Catalytic Testing of Ce-UiO-66: Aerobic Alcohol Oxidation

The aerobic oxidation of benzyl alcohol to benzaldehyde is a widely used model reaction to evaluate the catalytic performance of **Ce-UiO-66**.^[4]

Catalyst Activation

Protocol:

- Place the required amount of **Ce-UiO-66** catalyst in a reaction vessel.
- Heat the catalyst under vacuum or an inert atmosphere at a specific temperature to remove adsorbed guest molecules.
- Activation temperatures can significantly impact catalytic activity; for instance, activation at 220°C has been shown to be more effective for benzyl alcohol oxidation than activation at 180°C.

Catalytic Reaction Protocol

Materials:

- Activated **Ce-UiO-66** catalyst
- Substrate (e.g., benzyl alcohol)
- Co-catalyst (e.g., (2,2,6,6-Tetramethylpiperidin-1-yl)oxyl or TEMPO)
- Solvent (e.g., toluene, acetonitrile)
- Oxygen or air supply
- Reaction vessel equipped with a condenser and magnetic stirrer

Procedure:

- To a reaction vessel containing the activated **Ce-UiO-66** catalyst, add the solvent, substrate, and co-catalyst.
- A typical reaction mixture might consist of the substrate, **Ce-UiO-66**, and TEMPO in a specific molar ratio.
- Pressurize the vessel with oxygen or bubble air through the reaction mixture.
- Heat the reaction mixture to the desired temperature (e.g., 100°C) with vigorous stirring.
- Monitor the reaction progress by taking aliquots at regular intervals and analyzing them by Gas Chromatography (GC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- After the reaction is complete, cool the mixture to room temperature.
- Separate the solid catalyst from the reaction mixture by centrifugation or filtration.
- Analyze the liquid phase to determine the conversion of the reactant and the selectivity towards the desired product.

Quantitative Data Presentation

Summarize the results of the catalytic tests in a structured table for easy comparison.

Entry	Substrate	Catalyst	Co-catalyst	Temp (°C)	Time (h)	Conversion (%)	Selectivity (%)
1	Benzyl Alcohol	Ce-UiO-66	TEMPO	100	24	88	>99 (to Benzaldehyde)
2	4-Methoxybenzyl alcohol	Ce-UiO-66	None (Photocatalytic)	RT	6	~75	>99 (to Aldehyde)
3	4-Nitrobenzyl alcohol	Ce-UiO-66	None (Photocatalytic)	RT	6	~40	>99 (to Aldehyde)
4	Cinnamyl alcohol	Au@Ce-UiO-66	None	100	1	~98	>99 (to Cinnamaldehyde)

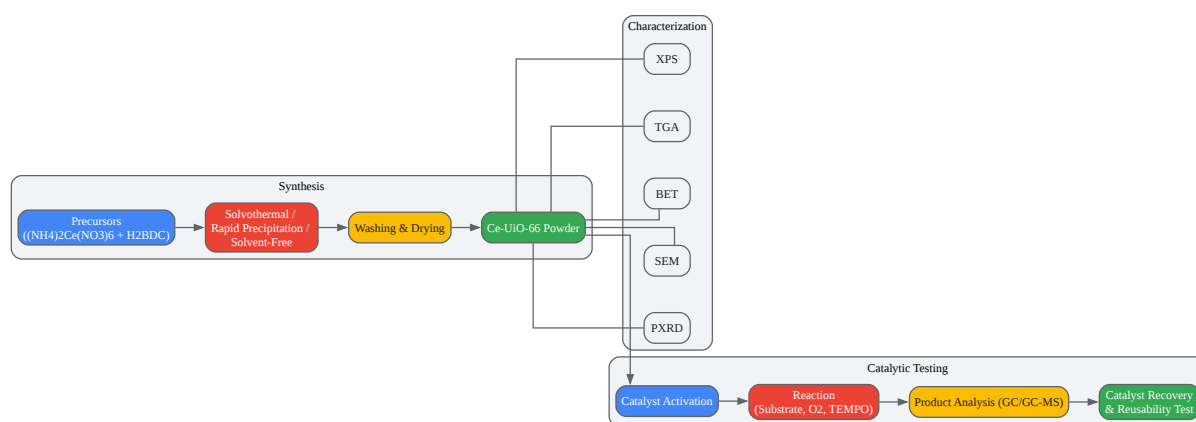
Catalyst Reusability Protocol

Procedure:

- After the first catalytic run, recover the **Ce-UiO-66** catalyst by filtration or centrifugation.
- Wash the recovered catalyst thoroughly with a solvent (e.g., ethanol) to remove any adsorbed organic species.
- Dry the catalyst under vacuum.
- Re-activate the catalyst using the same procedure as for the fresh catalyst.
- Use the regenerated catalyst for a subsequent reaction cycle under the same conditions.
- Repeat this process for several cycles to evaluate the stability and reusability of the catalyst. A minimal loss of activity over multiple cycles indicates a robust catalyst.[5]

Visualizations

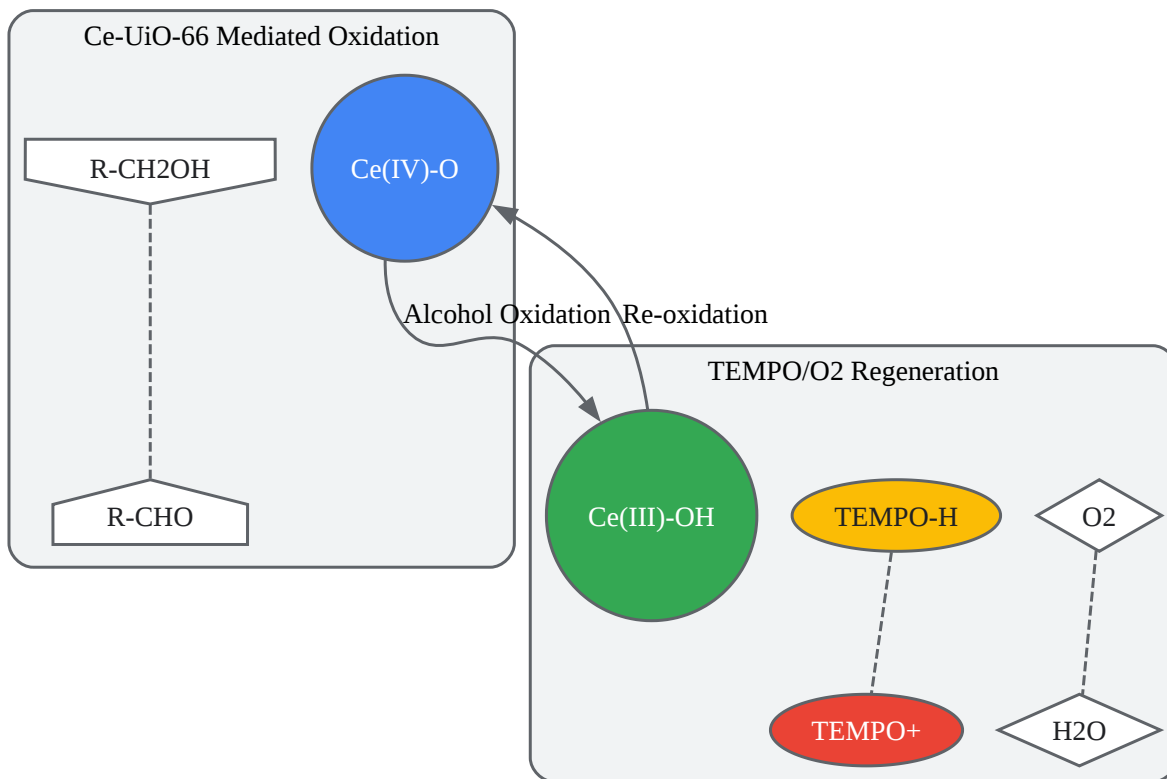
Experimental Workflow



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Caption: Experimental workflow for **Ce-Uio-66** synthesis, characterization, and catalytic testing.

Proposed Catalytic Cycle for Aerobic Alcohol Oxidation



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Caption: Proposed mechanism for **Ce-UiO-66**/TEMPO catalyzed aerobic alcohol oxidation.

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